

A Technical Guide to the Physicochemical Properties of 3-(1-Naphthyl)acrylic Acid

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Compound of Interest

Compound Name: 3-(1-Naphthyl)acrylic acid

Cat. No.: B079889

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This document provides a detailed overview of the melting and boiling points of **3-(1-Naphthyl)acrylic acid** (CAS No. 13026-12-5), a key intermediate in various chemical syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Physicochemical Data Summary

The melting and boiling points are critical parameters for the identification, purification, and handling of chemical compounds. The data for **3-(1-Naphthyl)acrylic acid** are summarized below.

Property	Value	Notes
Melting Point	208-215 °C[1]	The experimentally determined melting point is consistently reported in the range of 210-214 °C. A specific range of 210-212°C has also been noted[2][3].
Boiling Point	393.1 ± 11.0 °C	This value is a computationally predicted boiling point and has not been experimentally verified[2][3]. Organic acids with high molecular weights may decompose at or below their boiling point at atmospheric pressure.
Molecular Formula	C13H10O2[2]	
Molecular Weight	198.22 g/mol [2][4]	
Appearance	Pale cream to white crystalline powder[1]	
Solubility	Slightly soluble in water[2][3]	

Experimental Protocols

The following sections describe the standard methodologies used to determine the melting and boiling points of organic compounds like **3-(1-Naphthyl)acrylic acid**.

1. Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a key indicator of purity.

- Apparatus: A capillary melting point apparatus (e.g., a Thiele tube or a modern digital instrument) is typically used.

- Procedure:
 - A small, dry sample of the crystalline compound is packed into a thin-walled capillary tube, sealed at one end.
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a controlled, slow rate (typically 1-2 °C per minute) to ensure thermal equilibrium.
 - The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is the melting point. A narrow melting range (e.g., < 2 °C) is indicative of a pure compound.

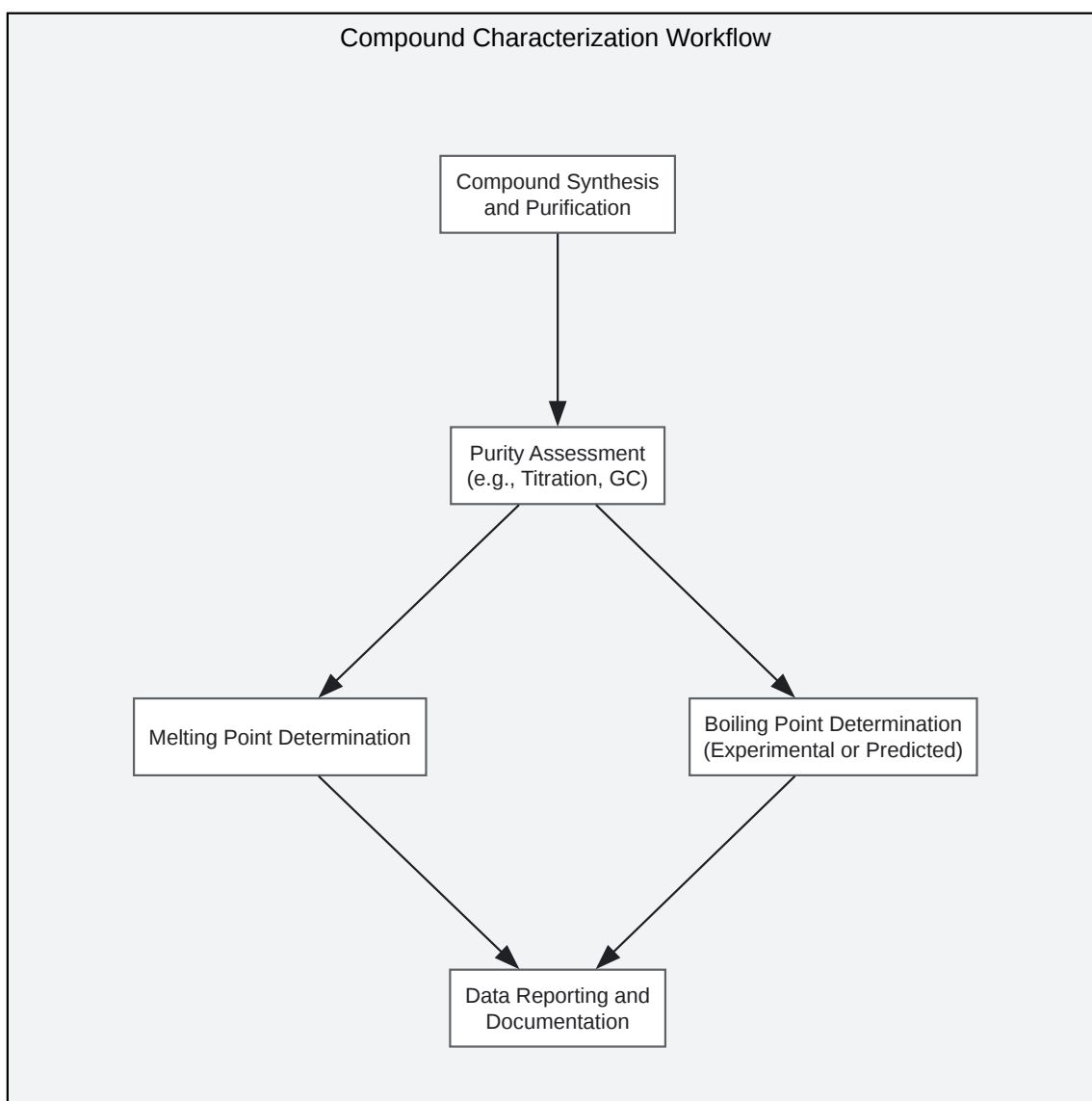
2. Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. For compounds that may decompose at high temperatures, boiling point determination is often performed under reduced pressure (vacuum distillation).

- Apparatus: Standard distillation glassware, including a boiling flask, condenser, and collection flask, is used. A thermometer is placed to measure the temperature of the vapor.
- Procedure (at Atmospheric Pressure):
 - The compound is placed in the boiling flask with boiling chips to ensure smooth boiling.
 - The liquid is heated until it boils and its vapor rises into the condenser.
 - The temperature is recorded when it stabilizes, indicating that the vapor and liquid are in equilibrium. This stable temperature is the boiling point.
- Note on Predicted Data: The reported boiling point for **3-(1-Naphthyl)acrylic acid** is a predicted value. Experimental determination would be required to confirm this and to assess the thermal stability of the compound at this temperature.

Visualized Workflow

The following diagram illustrates the logical workflow for the characterization of the physical properties of a chemical compound.



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Workflow for Physical Property Characterization.

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